

N-Methylpropionamide: A Comprehensive Technical Review of Research Applications

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Compound of Interest

Compound Name: *N-Methylpropionamide*

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For Researchers, Scientists, and Drug Development Professionals

N-Methylpropionamide (NMPA), a versatile amide, has garnered significant interest across various scientific disciplines for its unique physicochemical properties. This technical guide provides an in-depth review of the core research applications of NMPA, presenting key data, experimental methodologies, and a visual representation of its role in scientific workflows. Its utility as a polar aprotic solvent, a chemical intermediate, and a subject of study in complex solvent systems positions it as a valuable tool in both academic and industrial research.

Physicochemical and Spectroscopic Data

A thorough understanding of **N-Methylpropionamide**'s properties is fundamental to its application in research. The following tables summarize its key physical, chemical, and spectroscopic data.

Table 1: Physical and Chemical Properties of **N-Methylpropionamide**

Property	Value	References
Molecular Formula	C ₄ H ₉ NO	[1][2][3]
Molecular Weight	87.12 g/mol	[1][4]
CAS Registry Number	1187-58-2	[2][4][5]
Appearance	Colorless clear liquid	[3][5][6]
Melting Point	-43 °C	[7][8][9]
Boiling Point	146 °C at 90 mmHg; 205-207 °C at 760 mmHg	[7][8][9][10]
Density	0.931 g/mL at 25 °C	[7][8][9]
Refractive Index (n _{20/D})	1.436	[7][9]
Water Solubility	Very soluble	[5][10][11]
pKa	16.61 (Predicted)	[5][12]
Flash Point	106 °C (closed cup)	[7]

Table 2: Spectroscopic Data for **N-Methylpropionamide**

Spectroscopic Technique	Key Data and Observations	References
^1H NMR	Spectra available, characteristic peaks for ethyl and N-methyl groups.	[9] [13]
^{13}C NMR	Spectra available, showing distinct signals for the carbonyl and alkyl carbons.	[9] [14]
Infrared (IR) Spectroscopy	Data available, showing characteristic amide C=O and N-H stretching vibrations.	[9]
Mass Spectrometry (MS)	Electron ionization mass spectra available for structural confirmation.	[2] [9] [15]
Raman Spectroscopy	Spectra available for studying vibrational modes.	[9]

Core Research Applications

N-Methylpropionamide's primary applications stem from its properties as a solvent and a chemical intermediate.

NMPA as a Versatile Solvent

With its high dielectric constant, NMPA is an effective polar aprotic solvent.[\[5\]](#)[\[8\]](#)[\[12\]](#)[\[16\]](#) This property makes it suitable for a range of applications, from organic synthesis to electrochemistry.

- Organic Synthesis: NMPA can dissolve a variety of organic compounds, facilitating chemical reactions.[\[5\]](#)[\[6\]](#)[\[12\]](#) Its stability under normal temperatures and pressures makes it a reliable medium for various synthetic transformations.[\[5\]](#)[\[11\]](#) While specific reaction yields in NMPA are not extensively tabulated in general chemical literature, its utility as a solvent suggests its use in reactions where polar aprotic conditions are favorable, such as nucleophilic substitutions.[\[12\]](#)

- **Electrochemistry:** Due to its high dielectric constant, NMPA has been investigated as an electrolyte solvent, where it can enhance the conductivity of solutions.[\[12\]](#)

NMPA as a Chemical Intermediate

NMPA serves as a crucial building block in the synthesis of more complex molecules, particularly in the pharmaceutical and agrochemical industries.[\[1\]\[5\]\[11\]\[17\]](#) Its amide functionality allows it to be a versatile precursor for a variety of chemical modifications.

Specialized Research Applications

Beyond its general use as a solvent and intermediate, NMPA is a subject of study in specific research areas:

- **Phase Separation Studies:** A notable application of NMPA is in the investigation of amide-induced phase separation, particularly in mixtures of hexafluoro-2-propanol and water.[\[4\]\[7\]\[8\]\[17\]](#) This research is important for understanding solvent-solvent interactions and developing novel separation techniques.[\[17\]](#)
- **Biological Research:** Derivatives of NMPA have shown potential in drug development.[\[12\]](#) Research indicates that some derivatives may act as protein synthesis inhibitors.[\[12\]](#) Additionally, there is interest in its role in enhancing bone morphogenetic proteins (BMPs), suggesting potential therapeutic applications in bone regeneration.[\[12\]](#)

Experimental Protocols

Detailed experimental protocols are crucial for reproducibility. The following sections provide methodologies for the synthesis and purification of NMPA.

Synthesis of N-Methylpropionamide

A common method for the synthesis of **N-Methylpropionamide** is the condensation of anhydrous methylamine with propionic acid.[\[8\]\[16\]](#)

Protocol:

- Combine anhydrous methylamine with a 50% excess of propionic acid in a suitable reaction vessel.

- Heat the mixture rapidly to 120-140 °C with stirring. This facilitates the reaction by removing water, either directly or as a ternary azeotrope if a solvent like xylene is used.[8][16]
- Monitor the reaction progress. The quality of the distillate typically improves as the distillation proceeds.[8][16]
- After the reaction is complete, the crude **N-Methylpropionamide** can be purified by vacuum distillation.[8][16]

Purification of N-Methylpropionamide

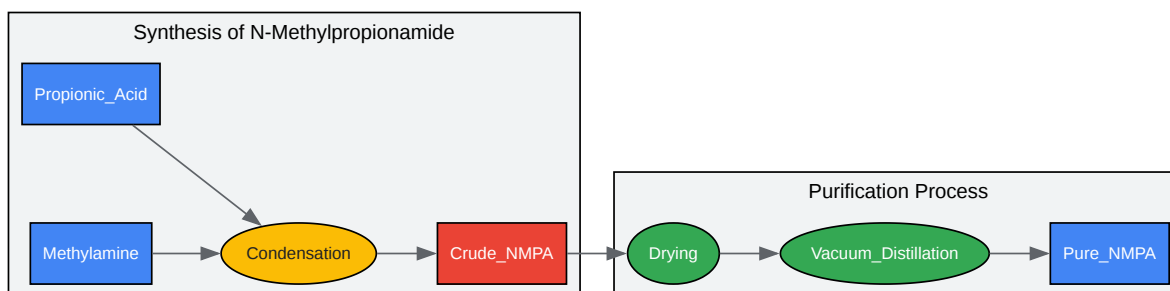
For applications requiring high purity, such as its use as an electrolyte solvent, NMPA must be rigorously purified.[5][8][16]

Protocol:

- Dry the **N-Methylpropionamide** over a suitable drying agent, such as calcium oxide (CaO) or barium oxide (BaO).[8][16] This step is critical as NMPA readily absorbs moisture from the atmosphere.[5][16]
- If unreacted propionic acid is present, it can be removed as its xylene azeotrope.[8][16]
- Perform fractional distillation under reduced pressure.[5][8][16]
- Store the purified **N-Methylpropionamide** over molecular sieves to prevent moisture absorption during prolonged storage.[5][8][16]
- The water content can be verified using Karl Fischer titration, while Gas Chromatography (GC) and Nuclear Magnetic Resonance (NMR) spectroscopy can be used to detect any remaining propionic acid.[8][16]

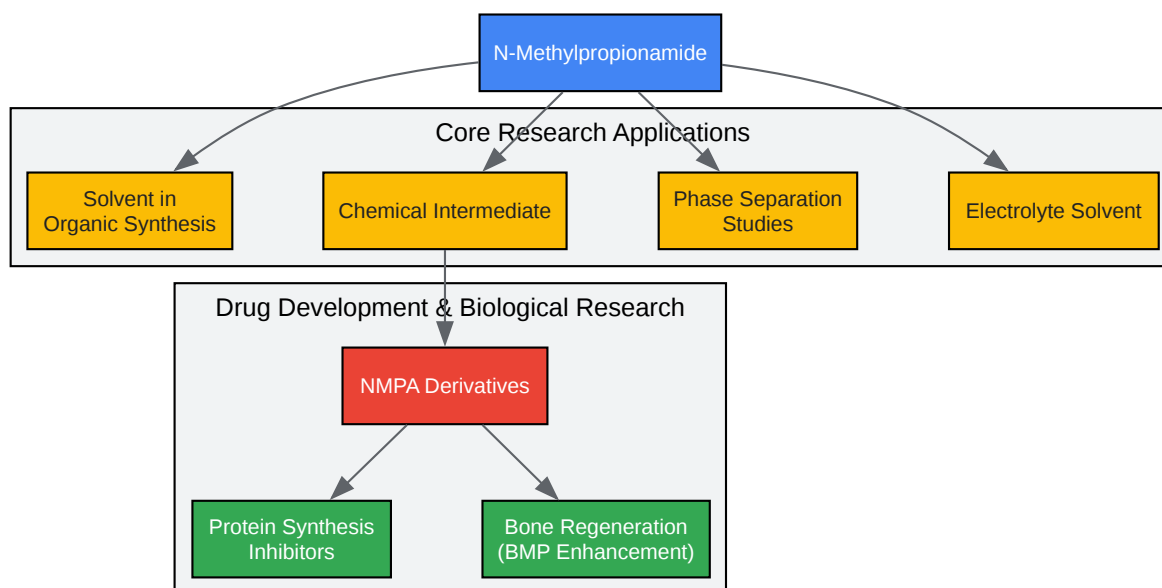
Visualizing Workflows and Pathways

The following diagrams, created using the DOT language, illustrate key workflows and conceptual relationships involving **N-Methylpropionamide**.



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Caption: General workflow for the synthesis and purification of **N-Methylpropionamide**.



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Caption: Logical relationships of **N-Methylpropionamide**'s research applications.

In conclusion, **N-Methylpropionamide** is a chemical compound with a broad spectrum of applications in scientific research. Its utility as a solvent and a synthetic intermediate, combined with its role in specialized research areas like phase separation and biological studies, underscores its importance. This guide provides a foundational understanding for researchers and professionals in the field, enabling them to leverage the full potential of **N-Methylpropionamide** in their work.

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